

Essential Safety and Operational Guide for Handling Propargyl-PEG4-acid

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Compound of Interest

Compound Name: *Propargyl-PEG4-acid*

Cat. No.: *B610238*

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This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals working with **Propargyl-PEG4-acid**. Following these procedures is critical for ensuring laboratory safety and regulatory compliance.

Propargyl-PEG4-acid is a heterobifunctional, PEGylated crosslinker used in bioconjugation and as a building block in chemical biology and medicinal chemistry.^[1] It features a carboxylic acid and a propargyl group, allowing for reactions with primary amines and azide-containing compounds, respectively.^{[2][3]} The polyethylene glycol (PEG) spacer enhances its solubility in aqueous solutions.^{[3][4]}

Hazard Identification and Safety Precautions

Propargyl-PEG4-acid is classified as a self-reactive substance, category C.^[1] It is crucial to handle this chemical with appropriate safety measures to prevent potential hazards.

GHS Pictogram:



Signal Word: Danger^[1]

Hazard Statement: H242 - Heating may cause a fire.^[1]

Precautionary Statements:^[1]

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P234: Keep only in original container.
- P235: Keep cool.
- P240: Ground and bond container and receiving equipment.
- P370 + P378: In case of fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.
- P403: Store in a well-ventilated place.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **Propargyl-PEG4-acid**.^{[5][6]} The following equipment should be worn at all times:

- Eye Protection: Wear tightly fitting safety goggles or a face shield that conforms to EU EN 166 or US NIOSH standards.^{[7][8][9]}
- Hand Protection: Chemical-resistant gloves, such as nitrile or PVC, are essential to prevent skin contact.^{[8][9][10]} Gloves must be inspected before use and changed immediately if contaminated.^{[7][11]}
- Protective Clothing: A lab coat or chemical-resistant suit should be worn to protect the skin.^{[8][10]} For larger quantities or in case of a spill, a full chemically impervious suit may be necessary.^[8]
- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated, use a NIOSH-approved respirator with an appropriate cartridge.^{[5][7]}
- Footwear: Wear closed-toe, chemical-resistant footwear.^{[5][8]}

Operational and Handling Plan

A systematic approach to handling **Propargyl-PEG4-acid** is crucial for safety and experimental success. Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)

Step-by-Step Handling Procedure:

- Preparation and Inspection:
 - Ensure the work area is clean and free of ignition sources.[\[10\]](#) .
 - Inspect all PPE for integrity before use.[\[5\]](#)
 - Have a chemical spill kit readily accessible.[\[9\]](#)
- Handling the Compound:
 - Allow the container to reach room temperature before opening.
 - Use spark-proof tools and explosion-proof equipment.[\[10\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[10\]](#)
 - Avoid the formation of dust and aerosols.[\[10\]](#)
 - If dissolving the compound, use anhydrous solvents like DMSO or DMF to preserve its reactive groups.[\[4\]](#)
- Storage:
 - Store the container tightly closed in a dry, cool, and well-ventilated place at -20°C.[\[1\]](#)[\[2\]](#)
 - Store away from incompatible materials and foodstuff containers.[\[7\]](#)[\[10\]](#)
 - Stock solutions can be stored at -80°C for up to six months or at -20°C for up to one month.[\[12\]](#)

Disposal Plan

Proper disposal of **Propargyl-PEG4-acid** and its containers is essential to prevent environmental contamination and comply with regulations.

- Waste Collection:
 - Solid Waste: Collect unused or expired solid **Propargyl-PEG4-acid** in a clearly labeled, sealed container designated for chemical waste.[\[13\]](#)
 - Liquid Waste: If the compound is in a solvent, collect it in a designated waste container for halogenated or non-halogenated organic solvents, depending on the solvent used.[\[13\]](#) Do not mix with aqueous waste.[\[13\]](#)
 - Contaminated Labware: Dispose of items such as pipette tips, tubes, and weighing paper that have come into direct contact with the chemical in a designated solid chemical waste container.[\[13\]](#)
- Professional Disposal:
 - The primary method for disposal is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[10\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup.[\[13\]](#)
 - Do not discharge the chemical or its containers into sewer systems or waterways.[\[10\]](#)

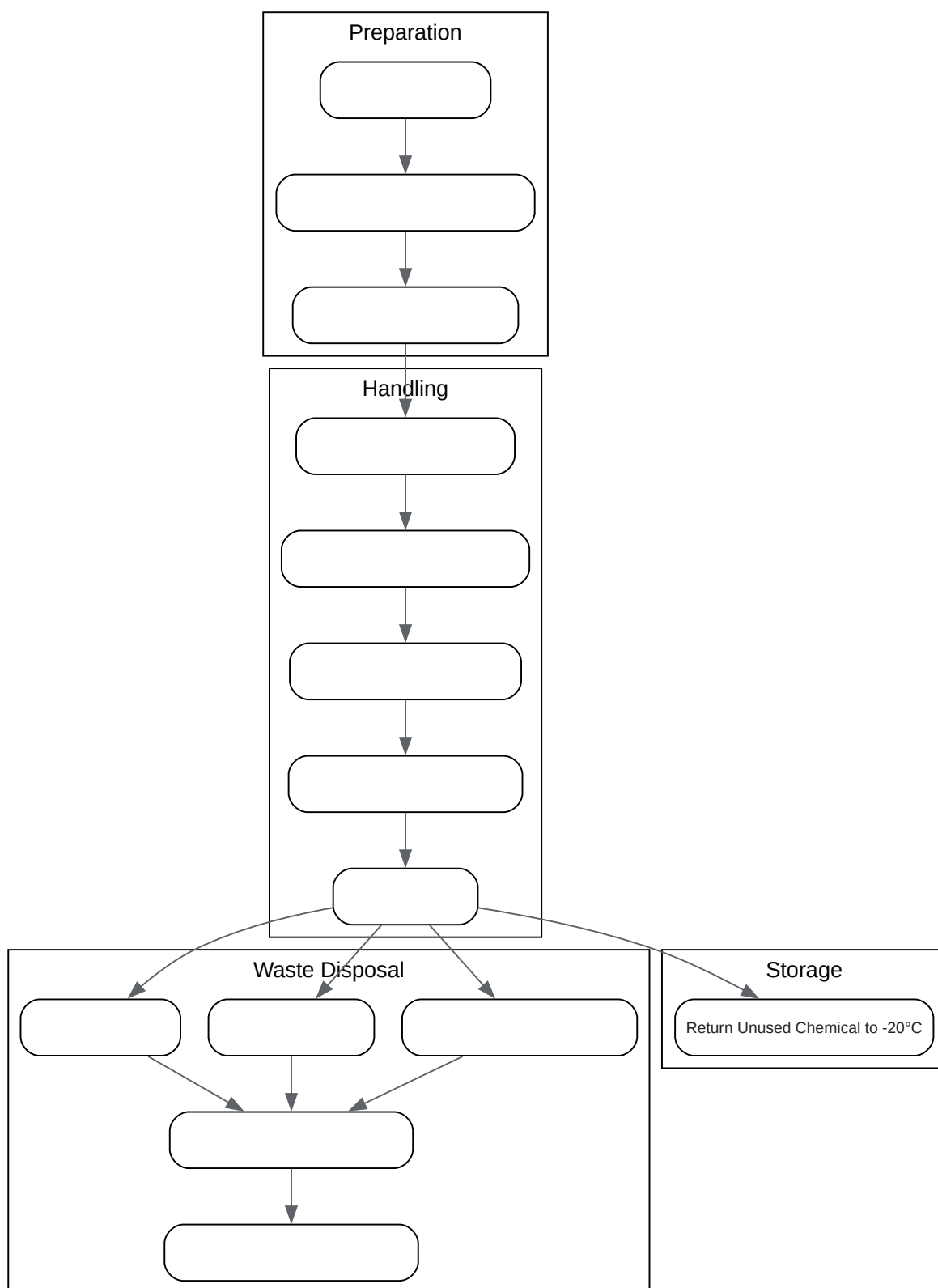
Quantitative Data

The following table summarizes the key quantitative data for **Propargyl-PEG4-acid**:

Property	Value	Reference
CAS Number	1415800-32-6	[1]
Molecular Formula	C ₁₂ H ₂₀ O ₆	[1]
Molecular Weight	260.28 g/mol	[1]
Physical Form	Liquid	[1]
Density	1.164 g/mL	[1]
Refractive Index	n/D 1.460	[1]
Purity	>98%	[2]
Storage Temperature	-20°C	[1][2]
Solubility	Water, DMSO, DCM, DMF	[2]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **Propargyl-PEG4-acid**.



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Caption: Workflow for Safe Handling of **Propargyl-PEG4-acid**.

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